

trans-Stilbene-NHCO-(CH₂)₃-acid chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trans-Stilbene-NHCO-(CH₂)₃-acid*

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In-Depth Technical Guide: trans-Stilbene-NHCO-(CH₂)₃-acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

trans-Stilbene-NHCO-(CH₂)₃-acid, systematically known as Pentanoic acid, 5-oxo-5-[[4-[(1E)-2-phenylethenyl]phenyl]amino]-, is a specialized organic molecule built upon a trans-stilbene scaffold. The presence of the stilbene moiety imparts inherent fluorescence to the compound, a property that is central to its primary application. This technical guide provides a comprehensive overview of its chemical structure, properties, a proposed synthesis protocol, and its key application in biotechnology.

Chemical Structure and Identification

The molecule consists of a trans-stilbene core, where one of the phenyl rings is substituted with an amino group. This amino group is acylated with a five-carbon dicarboxylic acid (glutaric acid) to form an amide linkage, leaving a terminal carboxylic acid group.

Chemical Structure:

(Note: Ph represents a phenyl group, C₆H₅)

Key Identifiers:

Identifier	Value
Systematic Name	Pentanoic acid, 5-oxo-5-[[4-[(1E)-2-phenylethenyl]phenyl]amino]-
Common Name	trans-Stilbene-NHCO-(CH ₂) ₃ -acid; N-(trans-4-stilbenyl)glutaramic acid
CAS Number	316173-40-7
Molecular Formula	C ₁₉ H ₁₉ NO ₃
Molecular Weight	309.36 g/mol

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **trans-Stilbene-NHCO-(CH₂)₃-acid** are not readily available in publicly accessible literature. However, based on the properties of similar stilbene derivatives and N-aryl amides, the following characteristics can be anticipated.

Property	Value	Notes
Melting Point	Not available	Likely a solid at room temperature with a relatively high melting point, characteristic of aromatic amides.
Boiling Point	Not available	Expected to be high and likely to decompose before boiling at atmospheric pressure.
Solubility	Not available	Expected to have low solubility in water and higher solubility in organic solvents like DMSO, DMF, and alcohols. The carboxylic acid group may allow for solubility in aqueous bases.
pKa	Not available	The carboxylic acid proton is expected to have a pKa in the range of 4-5, typical for aliphatic carboxylic acids.
Appearance	Not available	Likely a crystalline solid, possibly with a yellowish hue due to the stilbene chromophore.
Spectral Data		
UV-Vis	Not available	Expected to show strong absorbance in the UV region due to the stilbene chromophore, which is responsible for its fluorescence.
Fluorescence	Not available	The trans-stilbene core is known to be fluorescent. This

property is key to its application as a fluorescent hapten.

NMR (^1H , ^{13}C)

Not available

Spectral data would be required to confirm the structure post-synthesis.

IR

Not available

Expected to show characteristic peaks for N-H stretching, C=O stretching (amide and carboxylic acid), and C=C stretching of the trans-alkene.

Synthesis Protocol (Proposed)

A specific, detailed experimental protocol for the synthesis of **trans-Stilbene-NHCO-(CH₂)₃-acid** is not available in the reviewed literature. However, a plausible and standard synthetic route would involve the acylation of trans-4-aminostilbene with glutaric anhydride. This reaction is a common method for the preparation of N-aryl amides from anilines and cyclic anhydrides.

Reaction Scheme:

Proposed Detailed Methodology:

- **Dissolution of Reactants:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve trans-4-aminostilbene (1 equivalent) in a suitable anhydrous solvent such as tetrahydrofuran (THF), dioxane, or dichloromethane (DCM).
- **Addition of Anhydride:** To the stirred solution, add glutaric anhydride (1.1 equivalents).
- **Reaction Conditions:** The reaction mixture is typically stirred at room temperature or gently heated to reflux (e.g., 50-80 °C) to ensure the completion of the reaction. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. If a precipitate has formed, it can be collected by filtration. If not, the solvent is removed under

reduced pressure.

- **Purification:** The crude product is then purified. This can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) or by column chromatography on silica gel.
- **Characterization:** The final product should be characterized to confirm its identity and purity using techniques such as NMR spectroscopy (^1H and ^{13}C), mass spectrometry, and IR spectroscopy.

Core Application: Fluorescent Hapten for Antibody Production

The primary documented application of **trans-Stilbene-NHCO-(CH₂)₃-acid** is as a hapten in immunology. A hapten is a small molecule that can elicit an immune response only when attached to a large carrier, such as a protein. The resulting antibodies are then specific for the hapten.

The key feature of this particular hapten is its inherent fluorescence, derived from the trans-stilbene core. When used to generate antibodies, it can lead to the production of monoclonal antibodies that also exhibit fluorescent properties. This opens up possibilities for the development of novel immunoassays and bio-imaging techniques.

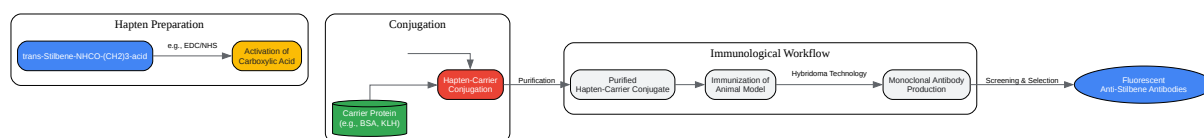
Experimental Workflow: Hapten-Carrier Conjugation and Antibody Production

The general workflow for using **trans-Stilbene-NHCO-(CH₂)₃-acid** as a hapten is as follows:

- **Activation of the Carboxylic Acid:** The terminal carboxylic acid group of the hapten is activated to facilitate its conjugation to a carrier protein. Common activating agents include N,N'-dicyclohexylcarbodiimide (DCC) or 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in the presence of N-hydroxysuccinimide (NHS).
- **Conjugation to Carrier Protein:** The activated hapten is then reacted with a carrier protein, such as bovine serum albumin (BSA) or keyhole limpet hemocyanin (KLH). The activated carboxylic acid forms a stable amide bond with the free amino groups (e.g., from lysine residues) on the surface of the protein.

- **Purification of the Conjugate:** The resulting hapten-carrier conjugate is purified to remove any unreacted hapten and reagents, typically by dialysis or size-exclusion chromatography.
- **Immunization:** The purified conjugate is used to immunize an animal model (e.g., mice or rabbits). The animal's immune system recognizes the hapten-carrier conjugate as foreign and produces antibodies against both the carrier protein and the hapten.
- **Antibody Screening and Production:** B-cells producing the desired anti-hapten antibodies are isolated and used to create hybridomas for the production of monoclonal antibodies. These antibodies are then screened for their specificity and affinity for the free hapten.

Below is a Graphviz diagram illustrating this workflow.



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Workflow for generating fluorescent antibodies using a stilbene hapten.

Potential Signaling Pathway Interactions

While there is no direct evidence of **trans-Stilbene-NHCO-(CH₂)₃-acid** being involved in specific signaling pathways, its core structure, trans-stilbene, is the backbone of many biologically active compounds, most notably resveratrol. Stilbene derivatives are known to interact with a variety of biological targets and modulate signaling pathways involved in:

- **Inflammation:** Inhibition of pro-inflammatory enzymes and transcription factors.
- **Cancer:** Induction of apoptosis and inhibition of cell proliferation.

- Oxidative Stress: Acting as antioxidants and modulating cellular redox pathways.

However, it is crucial to note that the addition of the amido-acid side chain would significantly alter the molecule's properties compared to simpler stilbenes like resveratrol. Any potential biological activity of **trans-Stilbene-NHCO-(CH₂)₃-acid** itself would require dedicated experimental investigation.

Conclusion

trans-Stilbene-NHCO-(CH₂)₃-acid is a specialized molecule with a clear application as a fluorescent hapten for the generation of antibodies. Its utility in this area is derived from the intrinsic fluorescent properties of its trans-stilbene core. While detailed physicochemical data and a specific synthesis protocol are not widely published, its synthesis can be reasonably achieved through standard organic chemistry methods. For researchers in immunology and biotechnology, this compound represents a valuable tool for the development of novel diagnostic and imaging agents. Further research into the photophysical properties of the antibodies elicited by this hapten could lead to new applications in fluorescence-based assays.

- To cite this document: BenchChem. [trans-Stilbene-NHCO-(CH₂)₃-acid chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10756231#trans-stilbene-nhco-ch2-3-acid-chemical-structure-and-properties\]](https://www.benchchem.com/product/b10756231#trans-stilbene-nhco-ch2-3-acid-chemical-structure-and-properties)

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